

# In-Depth Technical Guide: Safety and Handling Precautions for StickyCat Cl

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This guide provides a comprehensive overview of the safety and handling precautions for **StickyCat Cl**, a water-soluble olefin metathesis catalyst. The information is intended for laboratory personnel and professionals involved in chemical synthesis and drug development.

## Chemical and Physical Properties

**StickyCat Cl**, with the chemical name (1,3-dimesityl-4-((trimethylammonio)methyl)imidazolidin-2-ylidene)dichloro(2-isopropoxybenzylidene)ruthenium(II) chloride, is a green powder.<sup>[1]</sup> It is a ruthenium-based complex widely used as a catalyst in olefin metathesis reactions. Its key properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C <sub>35</sub> H <sub>48</sub> Cl <sub>3</sub> N <sub>3</sub> ORu	[2][3]
Molecular Weight	734.20 g/mol	[2][3]
CAS Number	1452227-72-3	[2][3]
Physical State	Powder	[1]
Color	Green	[1]
Solubility	Water-soluble, Insoluble in organic solvents.	[1][2]

## Hazard Identification and Safety Precautions

Note: A specific Safety Data Sheet (SDS) for **StickyCat Cl** was not publicly available at the time of this writing. The following information is based on the safety data for a related ruthenium complex, Dichloro(p-cymene)ruthenium(II) dimer, and general best practices for handling organometallic compounds. It is imperative to obtain and consult the official SDS from the supplier before handling **StickyCat Cl**.

### Potential Hazards:

- Eye Irritation: Like many ruthenium complexes, **StickyCat Cl** may cause serious eye irritation.[4][5]
- Skin Irritation: May cause skin irritation upon contact.[6]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[6]
- Harmful if Swallowed: Oral ingestion may be harmful.[5]

### Recommended Personal Protective Equipment (PPE):

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or neoprene gloves.
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If dust is generated, a NIOSH-approved particulate respirator may be necessary.

## Handling and Storage

### Handling:

- Handle in a well-ventilated area, preferably in a fume hood, to minimize inhalation of dust.

- Avoid contact with skin and eyes.[5][7]
- Wash hands thoroughly after handling.[7]
- The catalyst exhibits high stability and can be handled in the air for short periods.[1]

#### Storage:

- Short-term (< 1 week): Store under an inert gas atmosphere at ambient temperature.[3]
- Long-term (> 1 week): Store under an inert gas atmosphere in a cold, dry place (recommended temperature: 2 - 8 °C).[3]

## Experimental Protocols

The following are generalized experimental protocols derived from literature utilizing ammonium-tagged ruthenium catalysts.[2][8] Researchers should adapt these protocols based on their specific substrates and reaction conditions.

### General Procedure for Olefin Metathesis in Toluene

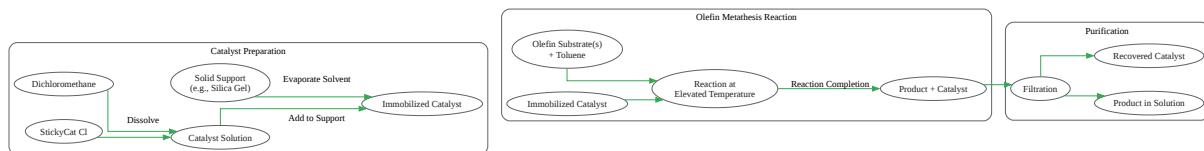
- To a reaction vessel containing a magnetic stir bar, add the solid support (e.g., silica gel, 100 mg).
- Prepare a stock solution of **StickyCat Cl** (e.g., 2 mg) in a minimal amount of dichloromethane (e.g., 0.2 mL).
- Add the catalyst solution to the solid support and evaporate the solvent under reduced pressure.
- Add toluene (e.g., 1 mL) and the olefin substrate (e.g., 0.1 mmol) to the vessel.
- Stir the reaction mixture at the desired temperature (e.g., 80 °C) and monitor the reaction progress by a suitable analytical technique (e.g., GC, TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The catalyst, immobilized on the solid support, can be removed by filtration.

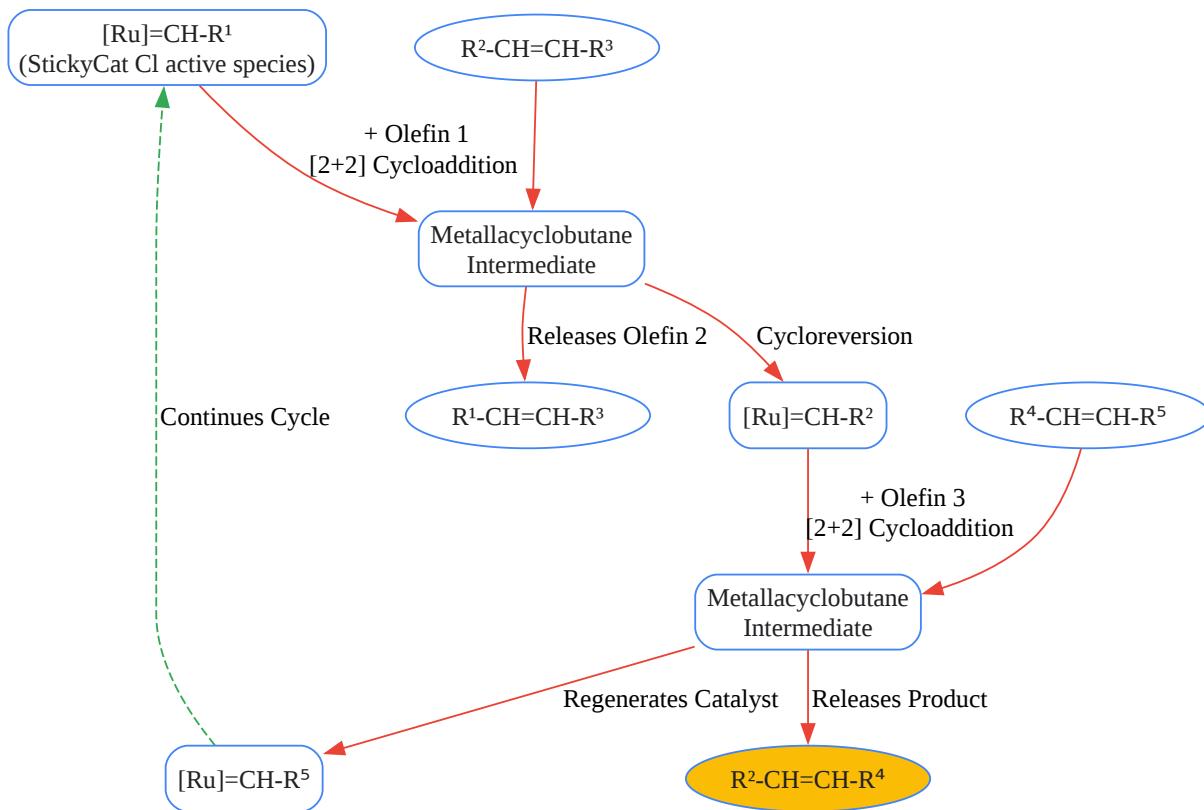
- The filtrate contains the product, which can be further purified if necessary.

## Catalyst Immobilization and Removal

**StickyCat Cl**'s ammonium tag facilitates its immobilization on various solid supports like silica gel, alumina, or activated carbon.<sup>[1][2]</sup> This property allows for straightforward removal of the catalyst from the reaction mixture, resulting in products with very low ruthenium contamination.<sup>[2][8]</sup>

The general workflow for catalyst use and removal is depicted in the diagram below.





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